

Safe Disposal of Allyl Benzoate: A Procedural Guide

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Compound of Interest

Compound Name: *Allyl benzoate*

Cat. No.: *B1265447*

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For researchers, scientists, and drug development professionals, the proper disposal of chemical waste is a critical component of laboratory safety and environmental responsibility. This guide provides essential information and step-by-step procedures for the safe disposal of **allyl benzoate**, ensuring compliance and minimizing risk.

Quantitative Data Summary

The following table summarizes key quantitative data for **allyl benzoate**, compiled from various safety data sheets. This information is crucial for risk assessment and the implementation of appropriate safety controls during handling and disposal.

Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₁₀ O ₂	[1]
Molecular Weight	162.18 g/mol	[1]
Boiling Point	82.0 - 85.0 °C @ 5.00 mm Hg	[1][2]
Flash Point	100.0 °C (212.0 °F) - Closed Cup	[2]
Specific Gravity	1.052 - 1.056 @ 20 °C	[2]
Water Solubility	348.1 mg/L @ 25 °C (estimated)	[2]
Oral LD50 (Rat)	1700 mg/kg (for the similar compound benzyl benzoate)	[3]
Dermal LD50 (Rabbit)	4000 mg/kg (for the similar compound benzyl benzoate)	[3]

Procedural Guidance for Allyl Benzoate Disposal

While specific experimental protocols for the disposal of **allyl benzoate** are not detailed in publicly available literature, a standard procedure can be established based on safety data sheets (SDS) and general laboratory best practices. The following steps outline the recommended methodology for safe disposal.

Personal Protective Equipment (PPE)

Before handling **allyl benzoate** for disposal, ensure you are wearing the appropriate personal protective equipment:

- Eye Protection: Wear safety glasses with side shields or chemical goggles.[4]
- Hand Protection: Wear protective gloves (e.g., nitrile rubber).
- Body Protection: Wear a lab coat or other protective clothing.[4]

Waste Collection and Storage

- **Waste Container:** Collect waste **allyl benzoate** in a dedicated, properly labeled container. The container should be made of a material compatible with the chemical and have a secure lid.
- **Labeling:** The waste container must be clearly labeled with "Hazardous Waste" and the chemical name "**Allyl Benzoate**".
- **Storage:** Store the waste container in a designated, well-ventilated, and cool area, away from incompatible materials such as strong oxidizing agents.^[4] Keep containers tightly closed.^[4]

Spill Management

In the event of a spill, follow these procedures:

- **Ventilation:** Ensure adequate ventilation in the area of the spill.^[4]
- **Containment:** Prevent further leakage or spillage if it is safe to do so.^[4]
- **Absorption:** Absorb the spill with an inert, non-combustible material such as sand, diatomite, acid binders, or universal binders.^[3]
- **Collection:** Carefully collect the absorbed material and place it into a suitable, labeled container for disposal.
- **Cleaning:** Clean the spill area thoroughly.
- **Environmental Protection:** Prevent the spill from entering sewers, surface water, or ground water.^{[3][5]}

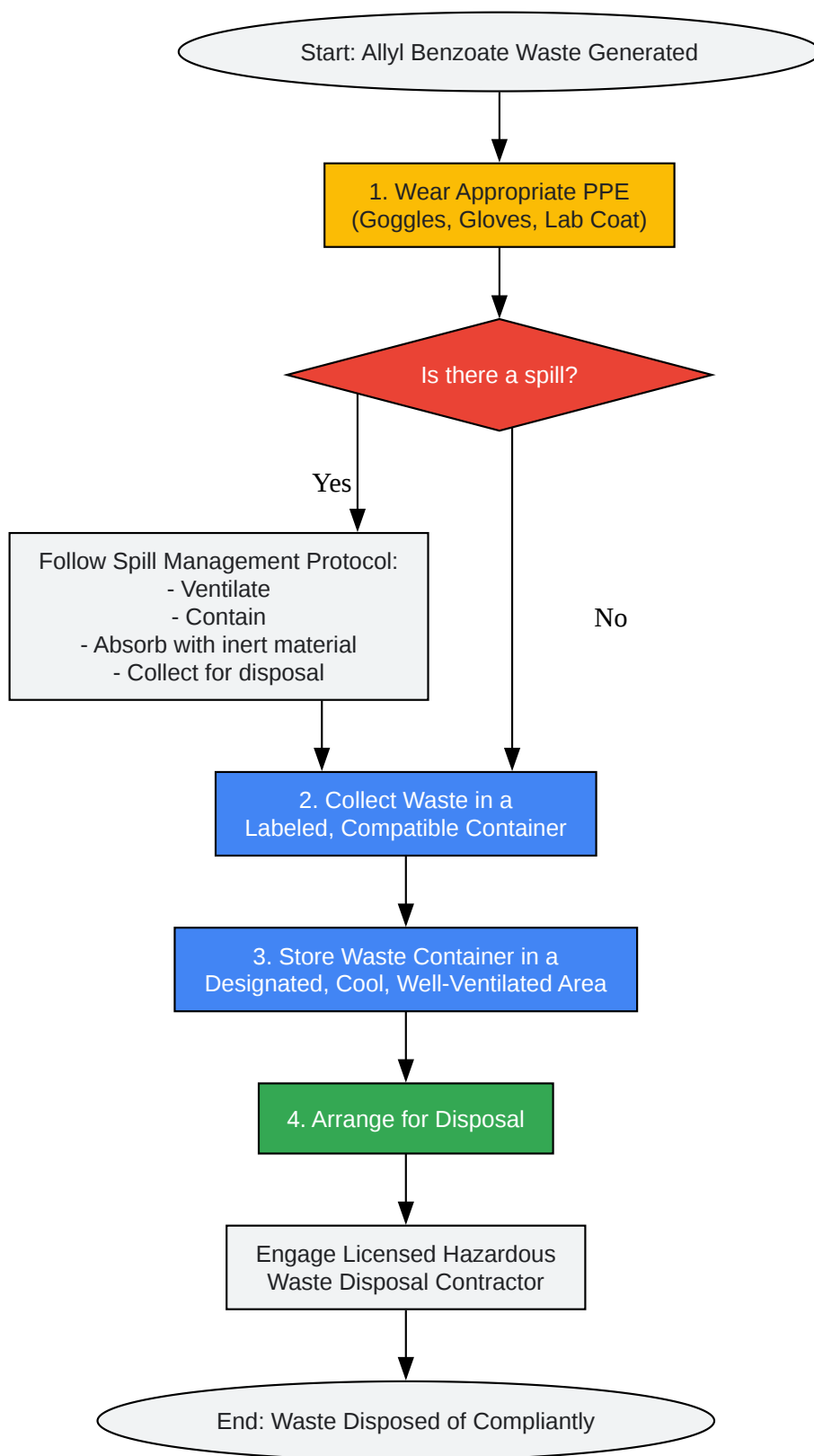
Disposal Procedure

The final disposal of **allyl benzoate** waste must be conducted in accordance with all applicable local, regional, national, and international regulations.^[4]

- Do Not Dispose Down the Drain: **Allyl benzoate** may be harmful or toxic to aquatic life and should not be disposed of down the sewer system.[\[3\]](#)[\[4\]](#)[\[6\]](#)
- Do Not Dispose with Regular Trash: Do not dispose of **allyl benzoate** with household or general laboratory garbage.[\[3\]](#)
- Engage a Licensed Waste Disposal Contractor: The most appropriate method of disposal is to transfer the waste to a licensed hazardous waste disposal company. These companies are equipped to handle and dispose of chemical waste in an environmentally sound and compliant manner.
- Contaminated Packaging: Any containers that have held **allyl benzoate** should be treated as hazardous waste and disposed of through the same channels.[\[4\]](#) Do not reuse the containers.[\[4\]](#)

Logical Workflow for Allyl Benzoate Disposal

The following diagram illustrates the decision-making process and logical flow for the proper disposal of **allyl benzoate** in a laboratory setting.



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Caption: Logical workflow for the safe disposal of **allyl benzoate**.

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- To cite this document: BenchChem. [Safe Disposal of Allyl Benzoate: A Procedural Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1265447#allyl-benzoate-proper-disposal-procedures]

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